

Comprehensive Safety and Handling Guide for Nodakenetin

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Nodakenetin**, a coumarin compound with recognized anti-inflammatory and neuroprotective activities.

Quantitative Data Summary

The following table summarizes key quantitative data for **Nodakenetin**, facilitating easy reference for experimental planning and safety protocols.



Property	Value
Molecular Formula	C14H14O4
Molecular Weight	246.26 g/mol [1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.[2][3] In DMSO, solubility is 50 mg/ml. In DMF, solubility is 5 mg/ml.[4]
Storage (Powder)	Store at -20°C.[5] Can be stored for up to 24 months at 2-8°C if the vial is kept tightly sealed. [3]
Storage (in Solvent)	Store at -80°C.[5] Stock solutions in tightly sealed vials at -20°C are generally usable for up to two weeks.[3][6]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **Nodakenetin** is not readily available, a related compound, Nodakenin, is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[5] Therefore, caution should be exercised when handling **Nodakenetin**. The following PPE is recommended as a minimum standard:

- Gloves: Chemical-resistant gloves, such as neoprene or nitrile rubber, are essential to prevent skin contact.[7] Avoid latex gloves as they may not provide adequate protection.[7]
- Eye Protection: Safety glasses with side shields or goggles should be worn to protect against splashes or airborne particles.[8]
- Lab Coat: A standard laboratory coat should be worn to protect clothing and skin.
- Respiratory Protection: If handling large quantities of the powder or if there is a risk of aerosolization, a respirator may be necessary. Work in a well-ventilated area, preferably a chemical fume hood.[5]



Operational Plan for Handling Nodakenetin

This section provides a step-by-step guide for the safe handling of **Nodakenetin** from receipt to disposal.

- 1. Receiving and Inspection:
- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the product name and CAS number (495-32-9) on the label match the order.
- Wear appropriate PPE (gloves and lab coat) during inspection.
- 2. Storage:
- Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials such as strong acids, alkalis, and oxidizing agents.[5]
- For long-term storage of the solid compound, a temperature of -20°C is recommended.[5]
- If preparing stock solutions, store them in tightly sealed vials at -80°C for up to six months or -20°C for up to one month.[9]
- 3. Preparation of Solutions:
- All handling of the solid compound should be done in a chemical fume hood to avoid inhalation of dust.
- Wear full PPE, including gloves, a lab coat, and eye protection.
- To prepare a solution, slowly add the solvent to the **Nodakenetin** powder to avoid splashing. If precipitation occurs, heating and/or sonication can be used to aid dissolution.[9]
- 4. Handling and Use:
- Avoid direct contact with the skin, eyes, and clothing.
- Do not eat, drink, or smoke in the area where **Nodakenetin** is handled.[5]



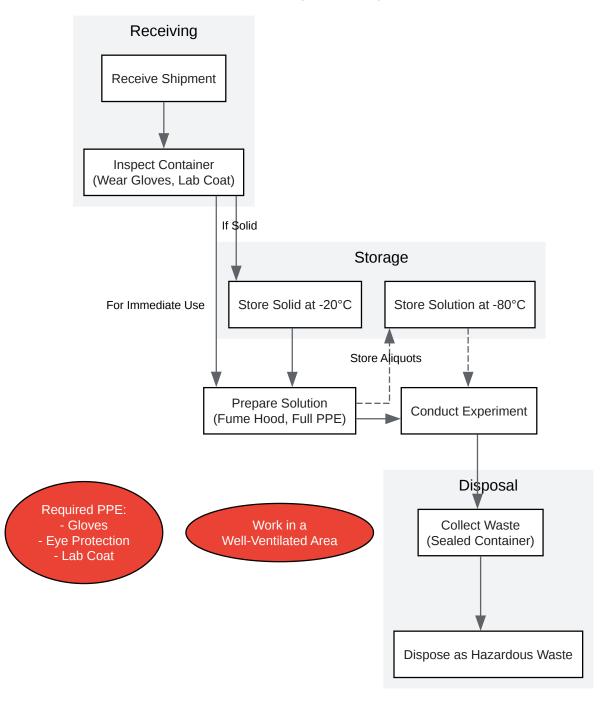
- Wash hands thoroughly after handling.[5]
- 5. Spill Management:
- In case of a spill, evacuate the area if necessary.
- For small spills of the solid, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.
- For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Ventilate the area and clean the spill site with an appropriate solvent.
- 6. Disposal:
- Dispose of Nodakenetin and any contaminated materials as hazardous chemical waste in accordance with local, state, and federal regulations.
- Do not dispose of it down the drain or in the regular trash.
- The primary method for disposal of unused pesticides, which can be analogous to chemical compounds, is incineration in a licensed facility.[10]

Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps and safety considerations in the **Nodakenetin** handling workflow.



Nodakenetin Handling and Safety Workflow



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